

# Personal protective equipment for handling N-(2-cyanoethyl)glycine

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## Compound of Interest

Compound Name: N-(2-cyanoethyl)glycine

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## Essential Safety and Handling Guide for N-(2-cyanoethyl)glycine

This document provides immediate and essential safety protocols for laboratory personnel handling **N-(2-cyanoethyl)glycine**. The following procedures are designed to minimize risk and ensure safe operational conduct and disposal.

## Hazard Identification and Summary

**N-(2-cyanoethyl)glycine** is a chemical that requires careful handling due to its potential health effects. The primary hazards include irritation to the skin and eyes, and harm if swallowed, inhaled, or in contact with skin[1]. The solid material appears as a white, odorless powder[1].

Table 1: GHS Hazard and Precautionary Statements

Classification	Code	Statement
Hazard	H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled[1][2].
	H315	Causes skin irritation[1].
	H319	Causes serious eye irritation[1].
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray[1][2].
	P264	Wash face, hands and any exposed skin thoroughly after handling[1].
	P270	Do not eat, drink or smoke when using this product[1][2].
	P271	Use only outdoors or in a well-ventilated area[1][2].
	P280	Wear protective gloves/protective clothing/eye protection/face protection[1][2].
Response	P302+P352	IF ON SKIN: Wash with plenty of soap and water[1].
	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing[1].
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[1].

Classification	Code	Statement
	P312	Call a POISON CENTER or doctor if you feel unwell[1][2].
Storage	P403	Store in a well-ventilated place[1].

| Disposal | P501 | Dispose of contents/container to an approved waste disposal plant[1][2]. |

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. Engineering controls, such as fume hoods or glove boxes, should be the primary method of exposure control, supplemented by the following PPE[1].

Table 2: Personal Protective Equipment (PPE) Requirements

Body Area	PPE Specification	Rationale and Remarks
Hands	Chemical-resistant gloves (Disposable Nitrile)	Nitrile gloves offer broad protection against a range of chemicals, including acids, oils, and solvents[3][4]. Inspect gloves for integrity before each use[5].
Body	Laboratory Coat (Nomex® or 100% cotton)	A fully buttoned lab coat protects skin and personal clothing from contamination[3]. Avoid polyester or acrylic fabrics[3].
Eyes/Face	Chemical safety goggles or a face shield	Must meet ANSI Z.87.1 standards. A face shield worn over safety glasses is required where there is a significant splash hazard[3].

| Respiratory | NIOSH-approved respirator (if needed) | Required if dust is generated and ventilation is inadequate. Use requires a formal respiratory protection program, including fit testing and medical evaluation[3]. |

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical for safety.

### Step 1: Preparation

- Ventilation Check: Ensure your workspace, preferably a certified chemical fume hood, has adequate ventilation.
- PPE Inspection: Don all required PPE as specified in Table 2. Carefully inspect gloves for any signs of damage or degradation before use.
- Material Location: Locate the **N-(2-cyanoethyl)glycine** container and the Safety Data Sheet (SDS). Review the SDS before beginning work.
- Spill Kit: Confirm that a spill kit appropriate for solid chemical reagents is readily accessible.

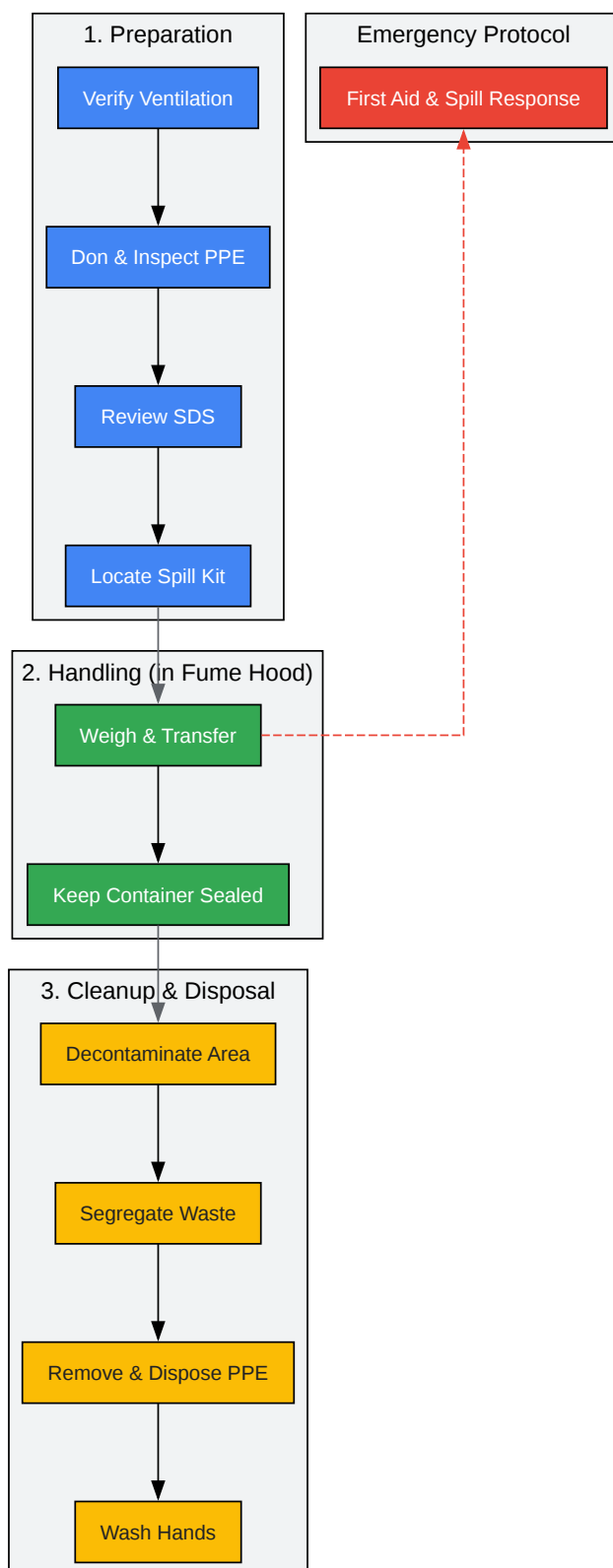
### Step 2: Aliquoting and Handling

- Grounding: When transferring the powder, ground equipment to prevent static electricity buildup, which can cause dust to become airborne.
- Transfer: Carefully weigh and transfer the solid material within the fume hood to minimize the generation of dust.
- Container Sealing: Keep the primary container tightly sealed when not in use[6].

### Step 3: Post-Handling and Cleanup

- Decontamination: Wipe down the work surface and any equipment used with an appropriate solvent and cleaning agent.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items like nitrile gloves in the designated hazardous waste stream.

- Hand Washing: Wash hands thoroughly with soap and water after removing gloves<sup>[1]</sup>.



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Caption: Workflow for Safe Handling of **N-(2-cyanoethyl)glycine**.

## Emergency Procedures: First Aid

In case of accidental exposure, immediate action is required.

Table 3: First Aid Measures for **N-(2-cyanoethyl)glycine** Exposure

Exposure Route	Immediate Action
Eye Contact	<b>Immediately rinse cautiously with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention[1].</b>
Skin Contact	Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation persists, consult a physician. Wash contaminated clothing before reuse[1].
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor[1].

| Ingestion | Rinse the mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor immediately if you feel unwell[1][2]. |

## Disposal Plan

All waste materials, including unused product, contaminated PPE, and cleaning materials, must be treated as hazardous waste.

- **Waste Collection:** Collect waste in suitable, closed, and clearly labeled containers[5]. Do not mix with other waste streams.

- Disposal Route: All waste containing **N-(2-cyanoethyl)glycine** must be disposed of via an approved and licensed hazardous waste disposal plant[1][2]. Follow all local, state, and federal regulations for chemical waste disposal.
- Containers: Handle uncleaned, empty containers in the same manner as the product itself.

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